

Preparing JNJ-26993135 Stock Solutions for Cell Culture

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Compound of Interest

Compound Name: JNJ-26993135

Cat. No.: B1673010

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

JNJ-26993135 is a potent and selective inhibitor of leukotriene A4 hydrolase (LTA4H).[1][2][3] LTA4H is a bifunctional zinc metalloenzyme that catalyzes the final step in the biosynthesis of leukotriene B4 (LTB4), a powerful pro-inflammatory lipid mediator.[4][5] LTB4 is a potent chemoattractant for neutrophils and is implicated in a variety of inflammatory diseases.[4][6] By inhibiting LTA4H, **JNJ-26993135** blocks the production of LTB4, making it a valuable tool for research in inflammation and related cellular signaling pathways.[7][8]

These application notes provide a detailed protocol for the preparation of **JNJ-26993135** stock solutions for use in cell culture experiments. Adherence to these guidelines will help ensure the stability, and consistent performance of the compound in your cellular assays.

Chemical Properties and Storage

A summary of the key chemical properties of **JNJ-26993135** is provided in the table below.

Property	Value	Source
Chemical Name	1-[4-(Benzothiazol-2-yloxy)-benzyl]-piperidine-4-carboxylic acid	[1]
Molecular Formula	C ₂₀ H ₂₀ N ₂ O ₃ S	[1]
Molecular Weight	368.45 g/mol	[1]
Appearance	Solid powder	[1]
Solubility	Soluble in DMSO	[1]
Purity	>98%	[1]

Storage Conditions:

Form	Short-Term Storage	Long-Term Storage	Source
Solid Powder	0 - 4°C (days to weeks)	-20°C (months to years)	[1]
Stock Solution (in DMSO)	0 - 4°C (days to weeks)	-20°C (months)	[1]

For optimal stability, it is recommended to prepare fresh dilutions from the stock solution for each experiment and to minimize freeze-thaw cycles of the stock solution.

Experimental Protocol: Preparing a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **JNJ-26993135** in dimethyl sulfoxide (DMSO).

Materials:

- **JNJ-26993135** powder

- Anhydrous or cell culture grade Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated analytical balance
- Sterile pipette tips

Procedure:

- Calculate the required mass of **JNJ-26993135**: To prepare a 10 mM stock solution, the required mass can be calculated using the following formula:

$$\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$$

For example, to prepare 1 mL of a 10 mM stock solution:

- Concentration = 10 mM = 0.01 mol/L
- Volume = 1 mL = 0.001 L
- Molecular Weight = 368.45 g/mol

$$\text{Mass (mg)} = 0.01 \text{ mol/L} \times 0.001 \text{ L} \times 368.45 \text{ g/mol} \times 1000 \text{ mg/g} = 3.6845 \text{ mg}$$

- Weighing the compound:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out the calculated mass of **JNJ-26993135** powder into the microcentrifuge tube.
- Dissolving the compound:
 - Add the desired volume of DMSO to the microcentrifuge tube containing the **JNJ-26993135** powder. For the example above, this would be 1 mL.
 - Vortex the tube gently until the powder is completely dissolved. If necessary, gentle warming in a 37°C water bath can aid dissolution.

- Storage:
 - Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for long-term storage.

Note on DMSO concentration in cell culture: The final concentration of DMSO in your cell culture medium should be kept as low as possible to avoid cytotoxicity. A final concentration of 0.1% DMSO is generally considered safe for most cell lines, while some may tolerate up to 0.5%.^[9] It is recommended to perform a dose-response curve for DMSO on your specific cell line to determine the optimal non-toxic concentration.

Experimental Workflow

Stock Solution Preparation

Calculate Mass of
JNJ-26993135

Weigh JNJ-26993135

Add DMSO

Vortex to Dissolve

Aliquot Stock Solution

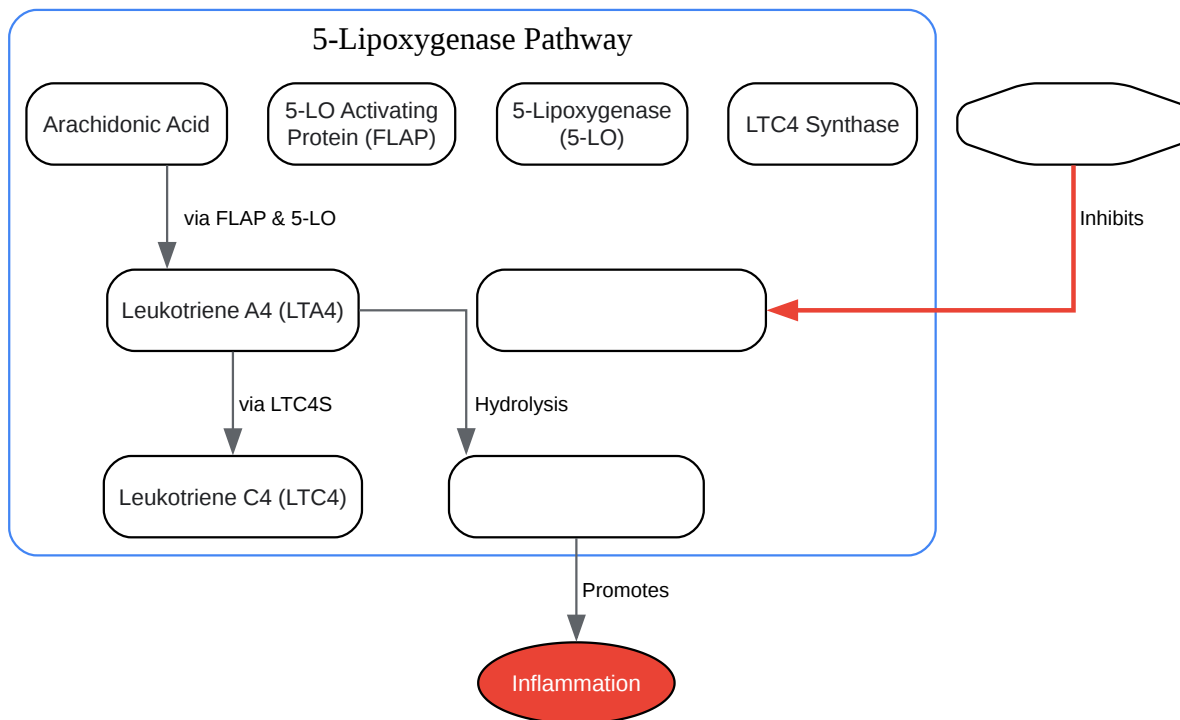
Store at -20°C

Cell Culture Application

Thaw Aliquot

Dilute in Culture Medium

Treat Cells



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References

- 1. atsjournals.org [atsjournals.org]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. medkoo.com [medkoo.com]
- 4. Leukotriene A4 hydrolase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Drug discovery strategies for novel leukotriene A4 hydrolase inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]

- 6. Leukotriene A4 Hydrolase and Hepatocyte Growth Factor Are Risk Factors of Sudden Cardiac Death Due to First-Ever Myocardial Infarction - PMC [pmc.ncbi.nlm.nih.gov]
- 7. JNJ-26993135|JNJ26993135 [dcchemicals.com]
- 8. JCI - Leukotriene biosynthetic enzymes as therapeutic targets [jci.org]
- 9. lifetein.com [lifetein.com]
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